

# Stevioside D: A Comprehensive Technical Overview of Pharmacological and Biological Activities

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## Compound of Interest

Compound Name: *Stevioside D*

Cat. No.: *B14853507*

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## Abstract

**Stevioside D**, a diterpenoid glycoside extracted from the leaves of *Stevia rebaudiana*, has garnered significant attention for its therapeutic potential beyond its well-known sweetening properties. This technical guide provides an in-depth overview of the pharmacological and biological activities of **Stevioside D**, with a focus on its anti-cancer, anti-inflammatory, anti-hyperglycemic, anti-hypertensive, and antioxidant effects. This document summarizes key quantitative data, details experimental methodologies for pivotal studies, and presents visual representations of associated signaling pathways and experimental workflows to facilitate further research and drug development endeavors.

## Pharmacological and Biological Activities

**Stevioside D** exhibits a broad spectrum of biological activities, making it a compelling candidate for therapeutic development. These activities are primarily attributed to its ability to modulate various cellular signaling pathways.

### Anti-Cancer Activity

**Stevioside D** has demonstrated significant cytotoxic effects against a range of cancer cell lines. The primary mechanism of its anti-cancer action involves the induction of apoptosis

(programmed cell death) through the modulation of key signaling pathways.

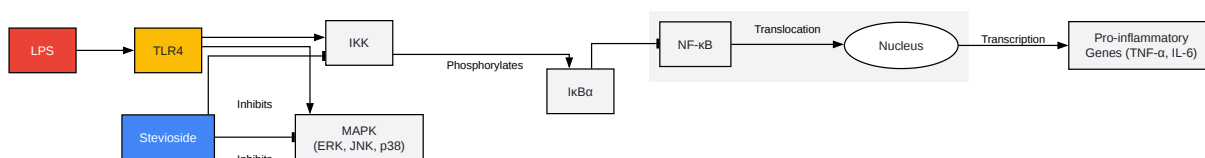
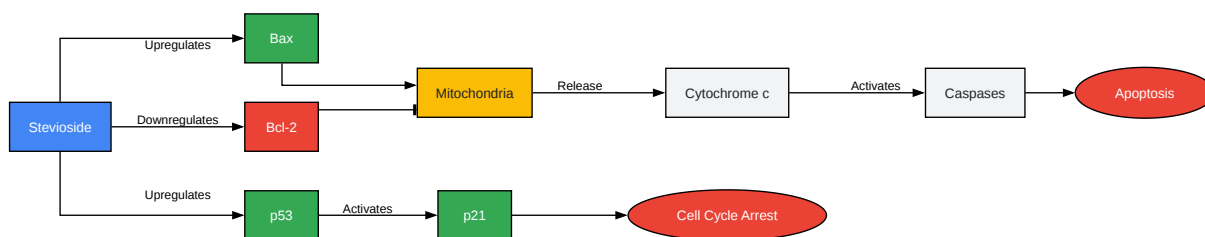
Quantitative Data: Cytotoxicity of **Stevioside D** and its Metabolites

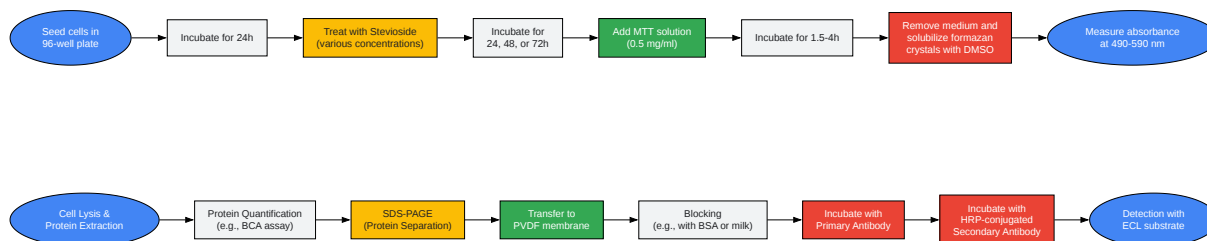
Cell Line	Cancer Type	Compound	IC50 Value	Time (hours)	Reference	
MCF-7	Breast Cancer	Steviol glycoside	30 μM	24	<a href="#">[1]</a>	
24 μM	48	<a href="#">[1]</a>				
22 μM	72	<a href="#">[1]</a>				
A2780	Ovarian Cancer	Steviol glycoside	24 μM	24	<a href="#">[1]</a>	
20 μM	48	<a href="#">[1]</a>				
19 μM	72					
HepG2	Hepatocarcinoma	Stevioside	10.91 μM	24		
SaOs2	Osteosarcoma	Stevioside	Lethal level (IC50) of 185 μM	Not Specified		
HT-29	Colon Cancer	Stevioside	~5 μM (significant inhibition)	48-72		
MDA-MB-231	Breast Cancer (Triple-negative)	Stevioside	Reduction in viability by ~60% at 5-100 μM	48		
SKBR-3	Breast Cancer (HER2+)	Stevioside	Reduction in viability by ~60% at 5-100 μM	48		
MKN-45	Gastric Cancer	Steviol	100-200 μg/mL (60-90% inhibition)	Not Specified		

HCT-116	Colorectal Cancer	Steviol	100-200 $\mu\text{g/mL}$ (60-90% inhibition)	Not Specified
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### Signaling Pathways in Anti-Cancer Activity

**Stevioside D** and its metabolite, steviol, induce apoptosis through the mitochondrial pathway by increasing the Bax/Bcl-2 ratio, leading to the release of cytochrome c and activation of caspases. It has also been shown to upregulate tumor suppressor proteins like p53 and p21. Furthermore, stevioside treatment can lead to cell cycle arrest at the G1 or G2/M phase.





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## References

- 1. [brieflands.com](https://www.brieflands.com) [brieflands.com]
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